

A Technical Guide to Methyl 4-methoxypyridine-2-carboxylate and Its Synonyms

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Compound of Interest

Compound Name: *Methyl 4-methoxypyridine-2-carboxylate*

Cat. No.: *B1332702*

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical compounds, including their nomenclature and properties, is paramount. This guide provides an in-depth look at **Methyl 4-methoxypyridine-2-carboxylate**, a heterocyclic compound with applications as an intermediate in organic synthesis.

Nomenclature and Identification

Methyl 4-methoxypyridine-2-carboxylate is known by several synonyms in scientific literature and chemical databases. A clear understanding of these alternative names is crucial for effective literature searches and chemical procurement.

Synonyms:

- 4-Methoxy-pyridine-2-carboxylic acid methyl ester[1][2]
- 2-Pyridinecarboxylic acid, 4-methoxy-, methyl ester[3]
- Methyl 4-methoxypicolinate[4][5]
- Methyl 4-(methyloxy)-2-pyridinecarboxylate[5]
- Methyl 4-methoxy-2-picolinate[5]

These synonyms are used interchangeably to refer to the same chemical entity, which is uniquely identified by the following identifiers.

Key Identifiers:

Identifier	Value
CAS Number	29681-43-4[1][3]
Molecular Formula	C ₈ H ₉ NO ₃ [1][3]
Molecular Weight	167.16 g/mol [1][3]
InChIKey	OJDKENGKKYVJLY-UHFFFAOYSA-N[1]

Physicochemical Properties

The physical and chemical properties of **Methyl 4-methoxypyridine-2-carboxylate** are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value
Appearance	Pale Yellow Solid[5]
Melting Point	47-50 °C
Boiling Point	280.4 ± 20.0 °C (Predicted)
Density	1.156 ± 0.06 g/cm ³ (Predicted)
Solubility	DMSO (Slightly), Methanol (Very Slightly)
Storage	2-8°C Refrigerator[5]

Synthesis of Methyl 4-methoxypyridine-2-carboxylate

The following section details a common experimental protocol for the synthesis of **Methyl 4-methoxypyridine-2-carboxylate**, starting from 2-Pyridinecarboxylic acid.

Experimental Protocol

Materials:

- 2-Pyridinecarboxylic acid
- Thionyl chloride (SOCl_2)
- Methanol (MeOH)
- Sodium methoxide (NaOMe)
- Chloroform (CHCl_3)
- Magnesium sulfate (MgSO_4)
- Silica gel (for column chromatography)
- Hexane
- Ethyl acetate (AcOEt)
- Diethyl ether (Et_2O)
- Water (H_2O)

Procedure:

- **Chlorination:** Dissolve 2-Pyridinecarboxylic acid (5.0 g, 40.6 mmol) in SOCl_2 (15 mL) at 0 °C. Slowly add H_2O (950 μL) and reflux the mixture for 1 hour. After cooling, add another portion of SOCl_2 (15 mL) and reflux for 2 days. Cool the mixture again, add a third portion of SOCl_2 (15 mL), and reflux for another 2 days.^[4]
- **Solvent Removal:** After the reaction is complete, remove the solvent by distillation under reduced pressure.^[4]
- **Esterification:** Dissolve the resulting residue in MeOH (30 mL) and reflux overnight. Then, add a solution of NaOMe (4.4 g, 81.2 mmol) in MeOH (50 mL) and continue to reflux for 2 days.^[4]

- Work-up and Extraction: Remove the solvent by distillation under reduced pressure. Dissolve the residue in water and extract with CHCl_3 . Combine the organic phases, dry over MgSO_4 , and concentrate under reduced pressure.[4]
- Purification: Purify the crude product by silica gel column chromatography using a gradient of hexane:AcOEt (from 1:1 to 1:10). Wash the resulting solid with a 1:1 mixture of hexane- Et_2O to afford the final product.[4]

Yield: 1.8 g (26%) of **Methyl 4-methoxypyridine-2-carboxylate** as a light yellow solid.[4]

Synthesis Workflow

The synthesis process can be visualized as a multi-step workflow, from the starting material to the final purified product.



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A flowchart illustrating the synthesis of **Methyl 4-methoxypyridine-2-carboxylate**.

Characterization Data

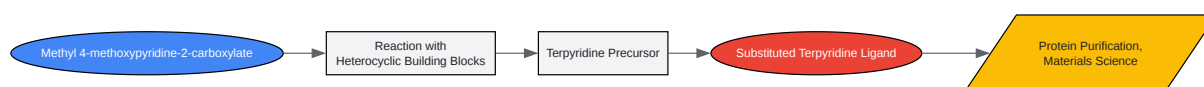
The structural confirmation of **Methyl 4-methoxypyridine-2-carboxylate** is typically achieved through various spectroscopic techniques. While detailed experimental spectra are found in specialized databases, the following table summarizes the expected characterization data.

Technique	Data
^1H NMR	Expected signals for methoxy group protons, pyridine ring protons, and methyl ester protons.
^{13}C NMR	Expected signals for carbons of the pyridine ring, methoxy group, and carbonyl group.
Mass Spectrometry (MS)	Molecular ion peak (M^+) corresponding to the molecular weight of the compound.
Infrared (IR) Spectroscopy	Characteristic absorption bands for $\text{C}=\text{O}$ (ester), $\text{C}-\text{O}-\text{C}$ (ether), and aromatic $\text{C}=\text{C}$ and $\text{C}-\text{N}$ bonds.[3]
Raman Spectroscopy	Complementary vibrational modes to IR spectroscopy.[3]

Applications in Research and Development

Methyl 4-methoxypyridine-2-carboxylate serves as a valuable intermediate in the synthesis of more complex molecules. Its primary application lies in the preparation of substituted terpyridine ligands. These ligands are of significant interest due to their ability to form stable complexes with various metal ions, which have applications in areas such as protein purification and materials science.[4][5]

The workflow for such an application would typically involve the reaction of **Methyl 4-methoxypyridine-2-carboxylate** with other heterocyclic building blocks to construct the terpyridine scaffold.



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A conceptual workflow for the application of **Methyl 4-methoxypyridine-2-carboxylate**.

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